

Phosphoramidic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Phosphoramidic acid*

CAS No.: 2817-45-0

Cat. No.: B1211879

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CAS Number: 2817-45-0

Synonyms: Amidophosphoric acid, Phosphoric acid amide

Abstract

Phosphoramidic acid and its derivatives, known as phosphoramidates, are a class of organophosphorus compounds with significant applications in medicinal chemistry, synthetic biology, and materials science.[1][2] This technical guide provides a comprehensive overview of the chemical properties, synthesis, handling, and analysis of **phosphoramidic acid**. It is intended for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data, details experimental methodologies, and provides visualizations of relevant chemical pathways and workflows.

Chemical Properties

Phosphoramidic acid is the parent compound of phosphoramidates, characterized by a phosphorus-nitrogen (P-N) covalent bond.^[1] While the free acid is known to be unstable, its derivatives are widely studied and utilized.

Table 1: Chemical and Physical Properties of **Phosphoramidic Acid**

Property	Value	Source
CAS Number	2817-45-0	[Internal Search]
Molecular Formula	H ₄ NO ₃ P	[Internal Search]
Molecular Weight	97.01 g/mol	[Internal Search]
Density	1.888 g/cm ³	[Internal Search]
pKa	3.00 (in water)	[Internal Search]
Melting Point	Not available (unstable)	N/A
Boiling Point	Not available (unstable)	N/A
Solubility	Soluble in water, undergoes hydrolysis. Solubility in organic solvents is generally limited for the parent acid, though derivatives show varied solubility.	[Internal Search]
Stability	The P-N bond is susceptible to hydrolysis, particularly under acidic conditions. ^[3]	[Internal Search]

Synthesis and Experimental Protocols

The synthesis of phosphoramidates can be achieved through various methods. A common approach involves the reaction of a phosphorus oxychloride with an amine.

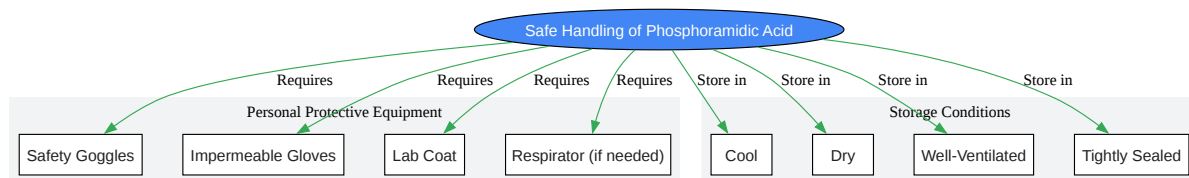
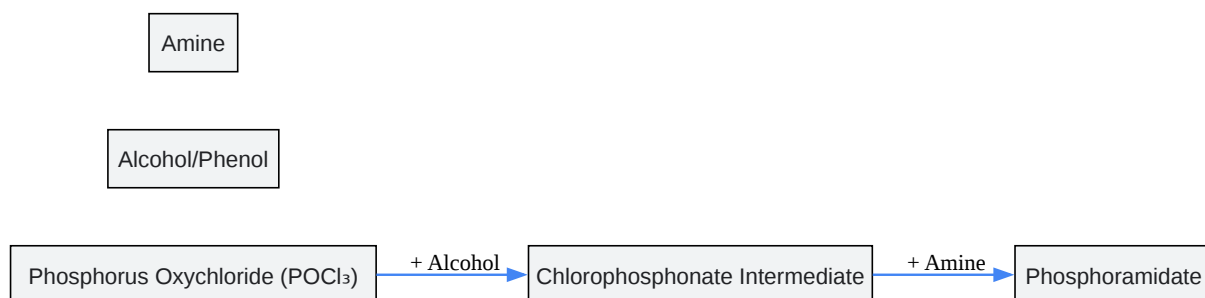
General Synthesis of Phosphoramidates via the Stokes Method

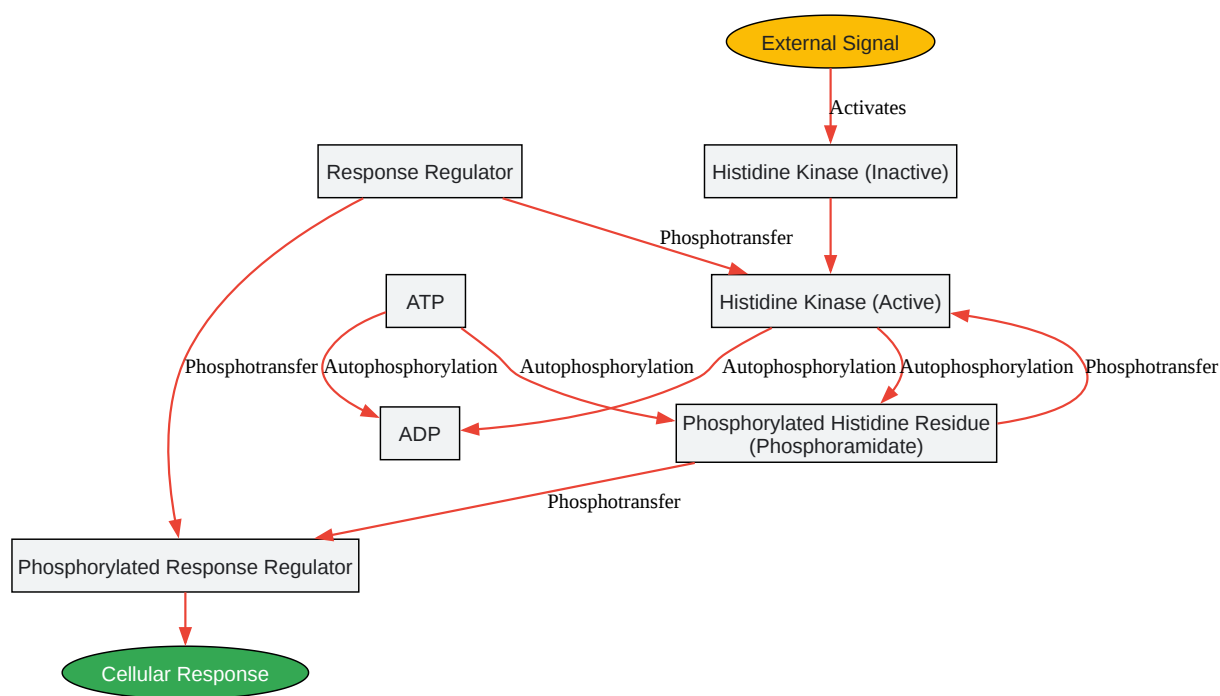
This method involves the reaction of phosphorus oxychloride with an alcohol (such as phenol) to form a chlorophosphonate ester, which then reacts with an amine to yield the phosphoramidate.^[4]

Experimental Protocol:

- **Formation of the Chlorophosphonate Intermediate:** Phosphorus oxychloride is reacted with a chosen alcohol (e.g., phenol) in a suitable solvent. The stoichiometry is controlled to produce the desired mono- or dichlorophosphonate intermediate.
- **Reaction with Amine:** The resulting chlorophosphonate is then reacted with the desired amine. This step leads to the formation of the phosphoramidate.
- **Purification:** The final product is typically purified using column chromatography on silica gel.^[1]

A variety of synthetic routes exist, including iodine-mediated synthesis, oxidative cross-coupling reactions, and methods utilizing organic azides.^[1]





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References

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- To cite this document: BenchChem. [Phosphoramidic Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211879/docs#phosphoramidic-acid-a-technical-guide-for-researchers-and-drug-development-professionals>]

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